

Essential Safety and Handling Protocols for Org 48762-0

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Org 48762-0

CAS No.: 755753-89-0

Cat. No.: B1677482

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For immediate use by researchers, scientists, and drug development professionals, this document outlines the essential personal protective equipment (PPE), handling procedures, and disposal plans for the p38 MAPK inhibitor, **Org 48762-0**.

While a comprehensive Safety Data Sheet (SDS) for **Org 48762-0** should be obtained directly from your supplier for detailed safety information, this guide provides critical operational protocols for immediate laboratory use. The following recommendations are based on standard best practices for handling potent, powdered chemical compounds in a research setting.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure personnel safety when handling **Org 48762-0**. The following table summarizes the required equipment for various laboratory operations.

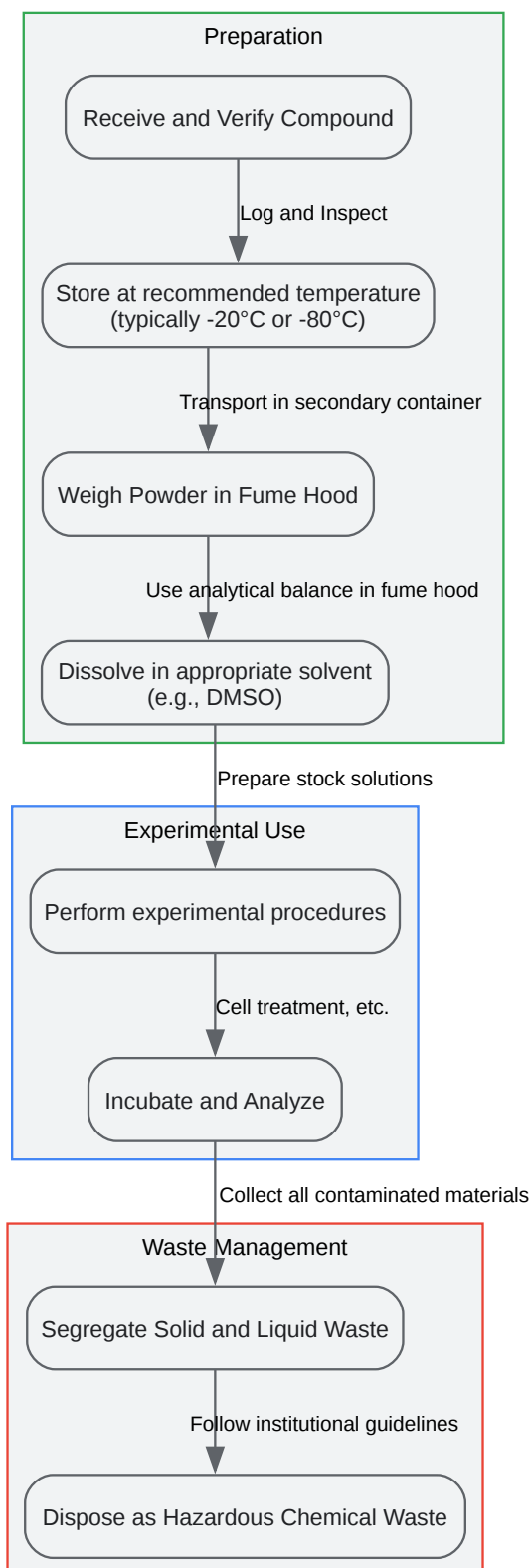
Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Dry Powder)	Safety glasses with side shields or chemical splash goggles	Double-gloving with nitrile gloves	Laboratory coat	Certified N95 (or higher) respirator
Solution Preparation and Handling	Chemical splash goggles	Nitrile gloves	Laboratory coat	Not generally required if handled in a certified chemical fume hood
Cell Culture and In Vitro Assays	Safety glasses	Nitrile gloves	Laboratory coat	Not generally required
Spill Cleanup	Chemical splash goggles and face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over a laboratory coat	Certified N95 (or higher) respirator

Operational Handling and Disposal Plan

Adherence to a strict operational workflow is critical to minimize exposure and ensure a safe laboratory environment. The following step-by-step guidance details the handling and disposal of **Org 48762-0**.

Experimental Workflow for Safe Handling

The following diagram illustrates the recommended workflow for handling **Org 48762-0**, from initial receipt to final disposal.



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